

Physical characteristics of 1,3,5-trimethylhexahydro-1,3,5-triazine

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Compound of Interest

Compound Name: 1,3,5-Triazinane

Cat. No.: B094176

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An In-depth Technical Guide to the Physical Characteristics of 1,3,5-Trimethylhexahydro-1,3,5-triazine

Introduction

1,3,5-Trimethylhexahydro-1,3,5-triazine, also known as 1,3,5-trimethyl-**1,3,5-triazinane**, is a cyclic organic compound with the chemical formula $C_6H_{15}N_3$.^{[1][2][3]} It belongs to the family of hexahydro-1,3,5-triazines, which are typically synthesized through the condensation reaction of an amine and formaldehyde.^{[4][5]} This compound is a colorless liquid at room temperature and is soluble in many organic solvents.^{[2][5]} Its nitrogen-rich structure makes it a versatile building block in organic synthesis and an important intermediate in the production of various industrial and pharmaceutical products.^{[1][2][4]} This guide provides a detailed overview of its physical characteristics, supported by experimental methodologies and data, for researchers, scientists, and professionals in drug development.

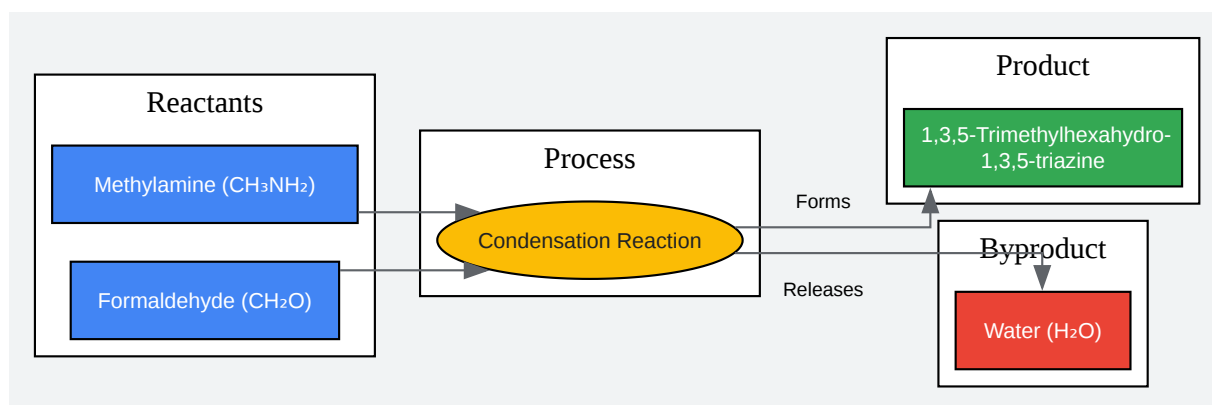
Physical and Chemical Properties

The physical properties of 1,3,5-trimethylhexahydro-1,3,5-triazine are well-documented, providing a basis for its application and handling. These properties are summarized in the table below.

Property	Value
Molecular Formula	C ₆ H ₁₅ N ₃ [1][2][3]
Molecular Weight	129.20 - 129.21 g/mol [1][2][3][6][7]
Appearance	Colorless to almost colorless clear liquid[2]
Density	0.91 - 0.919 g/mL at 25 °C[1][3][8]
Melting Point	-27 °C[1][3][5][8]
Boiling Point	162 - 163.5 °C[1][3][8]
Flash Point	49 °C - 51 °C (closed cup)[1][3]
Solubility in Water	350 g/L at 25 °C[1]
Refractive Index	1.461 - 1.463 at 20 °C[1][2][8]
CAS Number	108-74-7[1][3][6][7]

Synthesis Pathway

The synthesis of 1,3,5-trimethylhexahydro-1,3,5-triazine is a classic example of a cyclocondensation reaction. It is typically formed from the reaction of methylamine and formaldehyde.[4][5] This process is fundamental to understanding the compound's formation and potential impurities.



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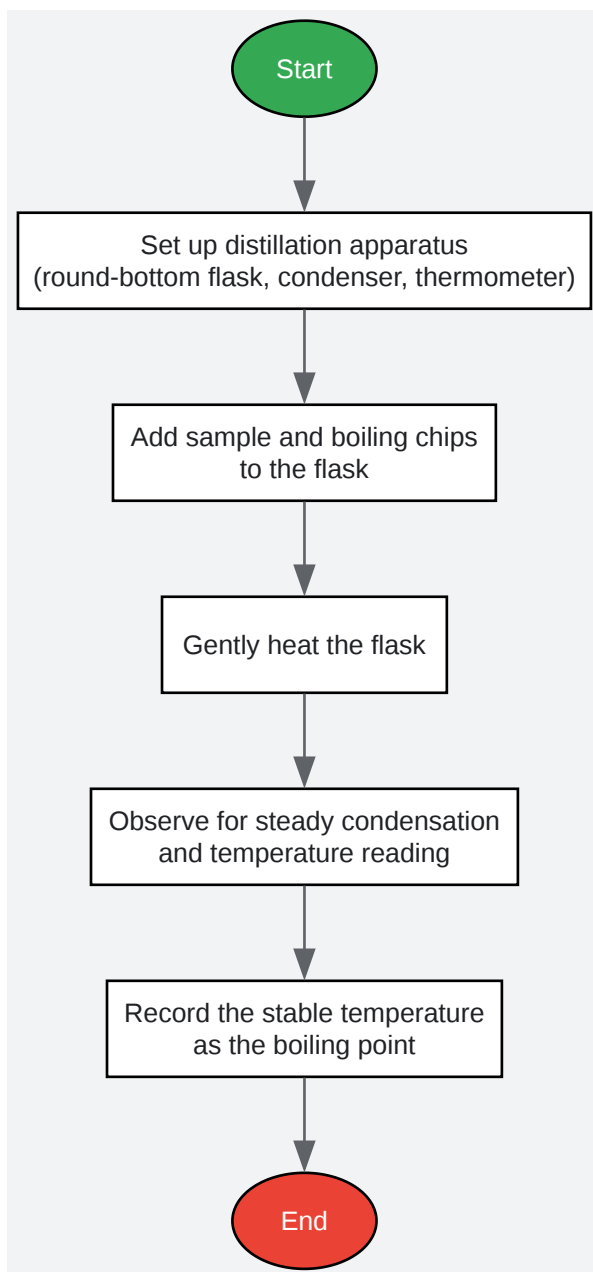
Caption: Synthesis of 1,3,5-trimethylhexahydro-1,3,5-triazine.

Experimental Protocols

The determination of the physical characteristics of 1,3,5-trimethylhexahydro-1,3,5-triazine follows standard laboratory procedures. Below are detailed methodologies for key experiments.

Determination of Boiling Point

The boiling point is determined using distillation as per standard organic chemistry laboratory techniques.



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Caption: Workflow for determining the boiling point.

Methodology:

- A sample of 1,3,5-trimethylhexahydro-1,3,5-triazine is placed in a distillation flask with boiling chips to ensure smooth boiling.

- The flask is fitted with a condenser and a thermometer, with the thermometer bulb positioned just below the side arm of the distillation head.
- The apparatus is heated, and the temperature is monitored.
- The boiling point is recorded as the temperature at which the liquid and vapor are in equilibrium, indicated by a stable temperature reading on the thermometer during distillation.

Determination of Density

The density is typically measured using a pycnometer or a digital density meter.

Methodology using a Pycnometer:

- The empty pycnometer is weighed.
- It is then filled with the sample liquid, ensuring no air bubbles are present, and weighed again.
- The pycnometer is then emptied, cleaned, and filled with a reference substance of known density (e.g., distilled water) and weighed.
- The density of the sample is calculated using the formula: $\text{Density}_{\text{sample}} = (\text{Mass}_{\text{sample}} / \text{Mass}_{\text{reference}}) * \text{Density}_{\text{reference}}$

Determination of Refractive Index

The refractive index is measured using a refractometer, which measures the extent to which light is bent when it passes through the substance.

Methodology:

- The refractometer is calibrated using a standard substance with a known refractive index.
- A few drops of the 1,3,5-trimethylhexahydro-1,3,5-triazine sample are placed on the prism of the refractometer.
- The prism is closed, and the light source is adjusted.

- The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered.
- The refractive index is read from the scale. The temperature is also recorded as the refractive index is temperature-dependent.

Safety and Handling

1,3,5-Trimethylhexahydro-1,3,5-triazine is a flammable liquid and vapor.[3][9] It is harmful if swallowed and causes severe skin burns and eye damage.[9] It may also cause an allergic skin reaction and damage to organs through prolonged or repeated exposure.[9] Therefore, appropriate personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn when handling this chemical.[9][10] It should be stored in a cool, dry, and well-ventilated area away from sources of ignition.[9]

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